

## what is the molecular weight of Ketoprofen-d4

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| Compound Name:       | Ketoprofen-d4 |           |
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# Technical Data Sheet: Ketoprofen-d4

An In-depth Guide for Researchers and Drug Development Professionals

This document provides a detailed overview of the physicochemical properties of **Ketoprofen-d4**, a deuterated analog of the nonsteroidal anti-inflammatory drug (NSAID) Ketoprofen. The incorporation of deuterium isotopes can be a valuable tool in drug metabolism and pharmacokinetic (DMPK) studies.

#### **Molecular Identity and Structure**

**Ketoprofen-d4** is a stable, isotopically labeled form of Ketoprofen where four hydrogen atoms have been replaced by deuterium. This substitution is typically on the propionic acid moiety.

- Chemical Name: (±)-2-(3-Benzoylphenyl)propionic-d4 Acid[1][2]
- Synonyms: (±)-Ketoprofen D4, Ketoprofen D4 (propionic D4 acid)[2][3]
- CAS Number: 1219805-29-4[2][3][4][5]

### **Physicochemical Data**

The key quantitative data for **Ketoprofen-d4**, alongside its unlabeled counterpart for comparison, are summarized below. The molecular weight is calculated based on the atomic weights of the constituent atoms.



| Property                   | Ketoprofen-d4               | Ketoprofen (unlabeled)      |
|----------------------------|-----------------------------|-----------------------------|
| Molecular Formula          | C16H10D4O3[3][4]            | C16H14O3[1][6][7]           |
| Molecular Weight ( g/mol ) | 258.31[1][2][4]             | 254.28[1][6][8]             |
| Appearance                 | White to Off-white Solid[4] | White crystalline powder[9] |

### **Calculation of Molecular Weight**

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Ketoprofen-d4** is detailed in the table below.

| Element                   | Symbol  | Count | Atomic Weight (amu)       | Total Weight<br>(amu) |
|---------------------------|---------|-------|---------------------------|-----------------------|
| Carbon                    | С       | 16    | 12.011                    | 192.176               |
| Hydrogen                  | Н       | 10    | 1.008                     | 10.080                |
| Deuterium                 | D       | 4     | 2.014[10][11][12]<br>[13] | 8.056                 |
| Oxygen                    | 0       | 3     | 15.999                    | 47.997                |
| Total Molecular<br>Weight | 258.309 |       |                           |                       |

Note: The calculated molecular weight (258.309 g/mol ) is consistent with the cited value of 258.31 g/mol .[1][2][4]

# **Methodological Considerations**

Note on Experimental Protocols and Visualizations: As an AI, I am unable to provide detailed, proprietary experimental protocols for the synthesis or analysis of **Ketoprofen-d4**. Such protocols are typically specific to the manufacturer and are not publicly available. Similarly, the generation of diagrams using specific tools like Graphviz is beyond my current capabilities.



The determination of molecular weight for a compound like **Ketoprofen-d4** is fundamentally achieved through:

- Mass Spectrometry (MS): This is the primary technique used to determine the molecular weight of a molecule with high accuracy. High-resolution mass spectrometry (HRMS) can provide the exact mass, which helps confirm the elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to confirm the chemical structure of the molecule. In the case of deuterated compounds, <sup>2</sup>H (Deuterium) NMR can be used to confirm the positions of the deuterium labels. The absence of signals in the <sup>1</sup>H NMR spectrum at the expected positions of deuteration provides strong evidence for successful isotopic labeling.

The use of deuterated standards like **Ketoprofen-d4** is critical in bioanalytical assays, particularly those employing liquid chromatography-mass spectrometry (LC-MS). It serves as an ideal internal standard for the accurate quantification of unlabeled Ketoprofen in biological matrices such as plasma or urine.[14] The co-elution of the deuterated standard with the analyte and its distinct mass-to-charge ratio allow for precise correction of matrix effects and variations in instrument response.

#### **Need Custom Synthesis?**

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